

molecular structure and weight of 2-Chloro-N,N-diethylpropionamide

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Compound of Interest

Compound Name: 2-Chloro-N,N-diethylpropionamide

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An In-depth Technical Guide to 2-Chloro-N,N-diethylpropionamide

This guide provides a comprehensive overview of **2-Chloro-N,N-diethylpropionamide**, a chemical intermediate primarily used in the synthesis of herbicides. This document is intended for researchers, scientists, and professionals in drug development and agrochemical industries, offering detailed information on its molecular structure, physicochemical properties, and synthesis protocols.

Molecular Structure and Properties

2-Chloro-N,N-diethylpropionamide, with the CAS number 54333-74-4, is a colorless to light yellow liquid.^{[1][2]} Its molecular formula is C₇H₁₄ClNO.^{[1][3][4][5]}

Physicochemical Data

The quantitative properties of **2-Chloro-N,N-diethylpropionamide** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	163.65 g/mol	[3][4][5][6]
Molecular Formula	C7H14ClNO	[1][3][4][5]
CAS Number	54333-75-4	[1][3][4][5]
EINECS Number	259-107-8	[1][4][6]
Density	1.021 g/cm ³	[1][3][6]
Boiling Point	217 °C	[1][3][6][7]
Flash Point	85 °C	[1][3][6]
Appearance	Colorless to light yellow liquid	[1][2]
Refractive Index	1.449	[1][6]
pKa (Predicted)	-0.89 ± 0.70	[1][2]
LogP	1.48210	[6][7]
Polar Surface Area	20.3 Å ²	[6]

Chemical Structure

The molecular structure of **2-Chloro-N,N-diethylpropionamide** consists of a propanamide backbone with a chlorine atom attached to the alpha-carbon (carbon-2) and two ethyl groups bonded to the amide nitrogen.

Molecular Structure of **2-Chloro-N,N-diethylpropionamide**

Applications

2-Chloro-N,N-diethylpropionamide serves as a key intermediate in the agrochemical industry. It is utilized in the manufacturing of herbicides, including napropamide and dimethamine.[1][6]

Experimental Protocols

Synthesis of 2-Chloro-N,N-diethylpropionamide

A common method for the preparation of **2-Chloro-N,N-diethylpropionamide** involves the acylation of diethylamine with 2-chloropropionic acid.^{[1][5][6]}

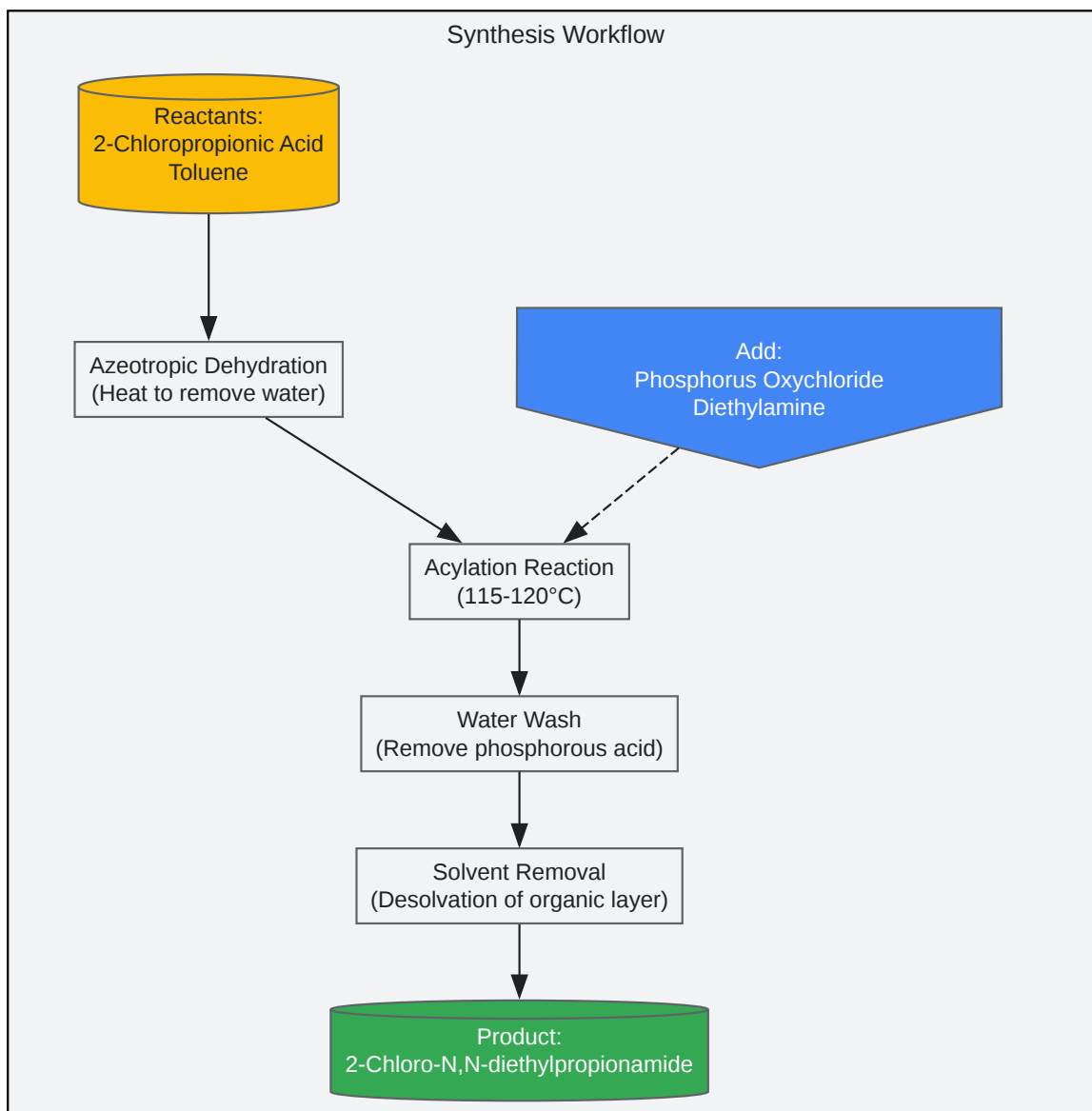
Materials and Reagents:

- 2-chloropropionic acid
- Toluene
- Phosphorus oxychloride (POCl_3)
- Diethylamine
- Reaction kettle with azeotropic distillation setup
- Water

Procedure:

- Dehydration: Charge the reaction kettle with 2-chloropropionic acid and toluene. Heat the mixture to initiate azeotropic distillation to remove water.
- Acylation: Once the water has been completely removed, cool the mixture. Subsequently, add phosphorus oxychloride and diethylamine dropwise to the reaction vessel.
- Reaction: Maintain the reaction temperature between 115-120°C until the reaction is complete.
- Work-up: After completion, wash the reaction mixture with water to remove the phosphorous acid by-product.
- Isolation: Separate the organic layer and remove the toluene solvent under reduced pressure to yield the final product, **2-Chloro-N,N-diethylpropionamide**.

The following diagram illustrates the workflow for the synthesis process.



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Synthesis Workflow of **2-Chloro-N,N-diethylpropionamide**

Safety and Handling

While detailed toxicological data is not extensively available, standard laboratory precautions should be observed when handling **2-Chloro-N,N-diethylpropionamide**.^[4] This includes using personal protective equipment such as gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood. In case of inhalation, the individual should be moved to fresh air.^[4] Skin contact requires immediate washing with soap and water.^[4] For detailed safety information, refer to the Safety Data Sheet (SDS).^[4]

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